

# Operational Guide: Safe Disposal of 2-chloro-N-(2-phenoxyethyl)acetamide

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## Compound of Interest

**Compound Name:** 2-chloro-N-(2-phenoxyethyl)acetamide

**CAS No.:** 90869-70-8

**Cat. No.:** B2934056

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## Executive Hazard Assessment

Chemical Class:

-Chloroacetamide Primary Hazard: Alkylating Agent (Electrophile) CAS: 90869-70-8 (typical)

As a Senior Application Scientist, I must emphasize that the safety profile of this compound is dictated by its

-chloroacetamide pharmacophore. This functional group is a potent electrophile capable of alkylating biological nucleophiles (such as cysteine and lysine residues in proteins) via an mechanism.

Consequently, this compound is a strong skin sensitizer (causing allergic contact dermatitis) and a potential carcinogen. Disposal procedures must prevent environmental release and accidental human contact.

## Critical Safety Data

Property	Specification	Operational Implication
Reactivity	High (Electrophile)	Reacts with amines, thiols, and thiosulfates.
Stability	Hydrolytically unstable in high pH	Do NOT mix with strong bases in waste streams (exothermic hydrolysis).
Waste Code	Halogenated Organic	Must go to high-temperature incineration.
PPE	Nitrile (Double gloving recommended)	Latex is permeable to many halogenated organics.

## Waste Segregation & Compatibility

Proper segregation is the first line of defense against laboratory accidents. **2-chloro-N-(2-phenoxyethyl)acetamide** must be isolated based on its chemical compatibility.

Waste Stream	Status	Scientific Rationale
Halogenated Organics	PREFERRED	The chlorine atom mandates incineration at to prevent dioxin formation.
Aqueous Acid	ACCEPTABLE	Stable in mild acid; however, solubility is poor.
Aqueous Base	PROHIBITED	Strong bases ( ) trigger hydrolysis of the amide or displacement of the chloride, causing heat evolution and unknown byproducts.
Oxidizers	PROHIBITED	Potential for violent reaction with the organic ether/phenyl backbone.

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Compound or Contaminated Solids)

Applicability: Expired reagent, contaminated gloves, paper towels, weighing boats.

- Containment: Place the solid material into a clear polyethylene bag.
- Double Bagging: Seal the first bag and place it inside a second, durable hazardous waste bag (minimum 2 mil thickness).
- Labeling: Affix a hazardous waste tag.
  - Constituents: "**2-chloro-N-(2-phenoxyethyl)acetamide**, solid debris."
  - Hazard Checkbox: Toxic, Irritant.[1]

- Disposal: Transfer to the RCRA Satellite Accumulation Area for pickup. Do not compact or compress.

## Protocol B: Liquid Waste (Reaction Mixtures & Mother Liquors)

Applicability: Filtrates, reaction solvents containing the compound.

- Solvent Compatibility: Ensure the carrier solvent is compatible with the "Halogenated Waste" carboy (e.g., DCM, Chloroform, Ethyl Acetate).
- Transfer: Pour into the Halogenated Organic Waste container using a funnel to prevent splashing.
- Log Entry: Immediately record the estimated amount of **2-chloro-N-(2-phenoxyethyl)acetamide** added to the carboy log sheet. This is critical for the waste vendor's incineration profile.

## Protocol C: Empty Container Management (Triple Rinse)

Applicability: Glass vials or bottles that contained the pure substance.

- Solvent Selection: Use a solvent in which the compound is highly soluble (e.g., Acetone or Dichloromethane).
- Rinse 1: Add solvent (~10% volume), cap, and shake vigorously. Decant into Halogenated Liquid Waste.
- Rinse 2 & 3: Repeat Step 2 two more times.
- Defacing: Cross out the original label. Mark as "Triple Rinsed."
- Final Disposal: Cap off/discard glass in the broken glass bin (if chemically clean per local EHS rules) or glass recycling.

## Decontamination & Spill Response (The "Quench")

In the event of a spill or the need to deactivate glassware, we utilize the electrophilic nature of the molecule against itself. We introduce a "sacrificial nucleophile"—Sodium Thiosulfate—to displace the chloride, rendering the molecule water-soluble and significantly less toxic.

## The Chemistry of Deactivation

The thiosulfate anion attacks the

-carbon, displacing the chloride ion.

## Decontamination Solution Recipe

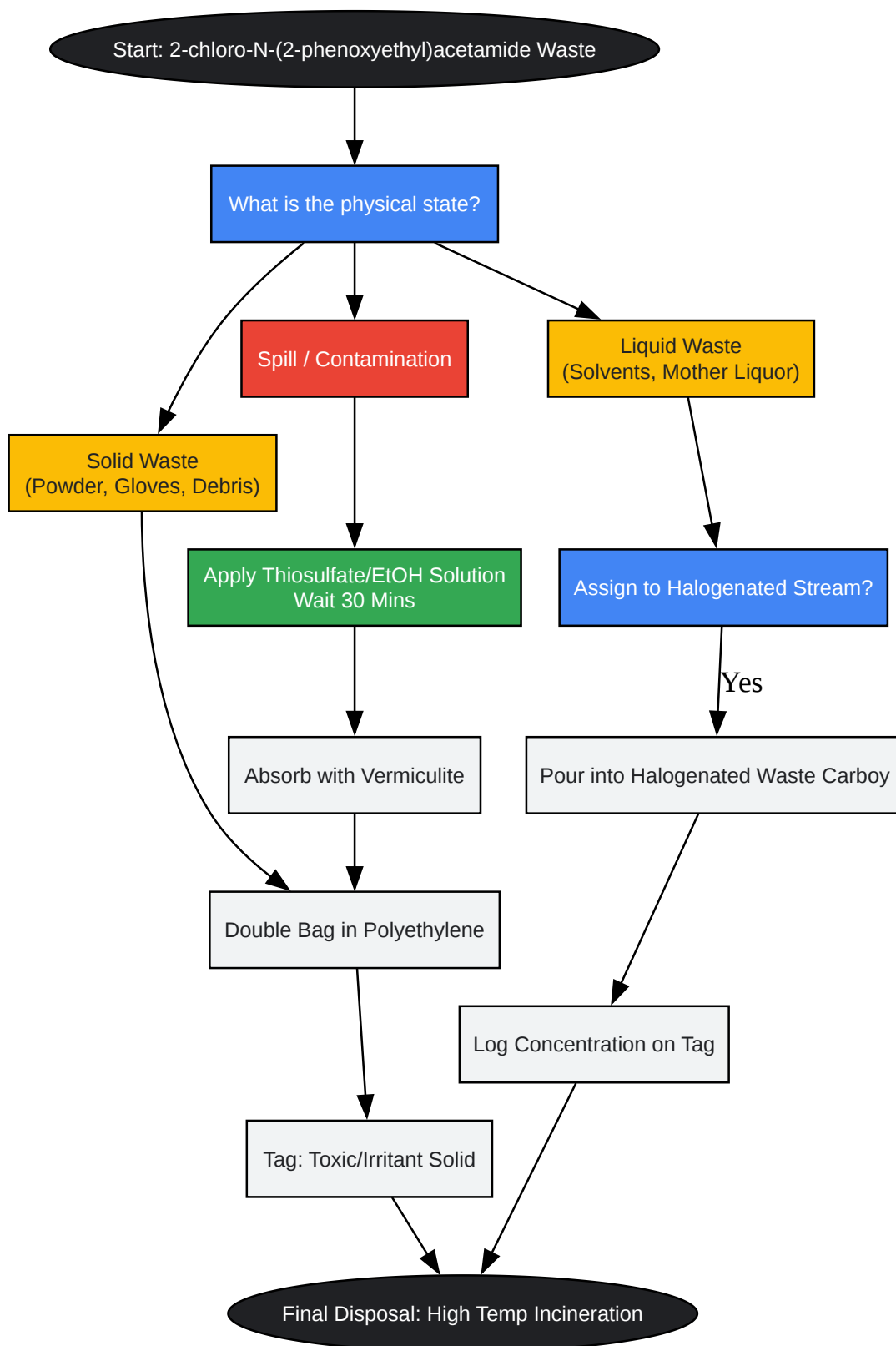
- Active Agent: Sodium Thiosulfate pentahydrate (10% w/v).
- Solvent: 50:50 mixture of Water and Ethanol (Ethanol is required to solubilize the organic chloroacetamide so the thiosulfate can reach it).

## Spill Cleanup Procedure

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.
- PPE: Wear nitrile gloves (double layer), lab coat, and safety goggles.
- Absorb: Cover liquid spills with vermiculite or absorbent pads.
- Quench:
  - Spray or gently pour the Decontamination Solution over the contaminated area/absorbent.
  - Allow to sit for 30 minutes. This contact time is non-negotiable to ensure the reaction reaches completion.
- Clean: Scoop the wet absorbent into a hazardous waste bag.
- Wash: Scrub the surface with soap and water.

## Decision Logic & Workflow

The following diagram illustrates the decision-making process for handling this compound, ensuring compliance with RCRA standards.



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Figure 1: Decision matrix for the segregation and treatment of chloroacetamide waste streams.

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Define Hazardous Waste: Listed and Characteristic Wastes (RCRA). [[Link](#)]

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## Sources

- 1. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
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